

The Discovery of Sucrose Polyester: A Technical Review of Key Scientific Papers

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Compound of Interest

Compound Name: *sucrose polyester*

CAS No.: *121854-29-3*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Sucrose polyester, commercially known as Olestra, is a fat substitute synthesized from sucrose and vegetable oil. Its discovery in the late 1960s by F. H. Mattson and R. A. Volpenhein at Procter & Gamble was a serendipitous event during research aimed at creating a more easily digestible fat for premature infants. Instead, they synthesized a large molecule that possesses the physical and organoleptic properties of triglycerides but is resistant to hydrolysis by pancreatic lipases, and is therefore not absorbed by the human digestive system.^[1] This unique characteristic of being a non-caloric fat substitute has led to its use in various food products, particularly savory snacks. This technical guide delves into the core scientific papers that laid the foundation for the discovery and development of **sucrose polyester**, presenting key data, experimental protocols, and the fundamental scientific principles underpinning its action.

Core Research Findings

The foundational research on **sucrose polyester** (SPE) focused on its synthesis, lack of absorption, and its physiological effects, particularly on cholesterol metabolism and the absorption of fat-soluble vitamins.

Synthesis of Sucrose Polyester

The synthesis of **sucrose polyester** involves the esterification of sucrose with fatty acids. One of the early methods described involves a dicyclohexylcarbodiimide (DCC) coupling of sucrose lower esters with fatty acids in a solvent like tetrahydrofuran in the presence of a catalyst such as 4-dimethylaminopyridine. This process synthesizes sucrose fatty acid polyesters with six to eight hydroxyl groups esterified per molecule. This method was advantageous as it avoided issues like solubility, viscosity, and phase separation seen in earlier synthesis attempts.

Non-Absorbability of Sucrose Polyester

A cornerstone of the research on **sucrose polyester** was establishing its non-absorbability. A key study by Mattson and Nolen in 1972 investigated the absorbability of **sucrose polyester** in rats. The findings from this and subsequent studies confirmed that due to its large molecular size and the steric hindrance of the multiple fatty acid chains, pancreatic lipase cannot hydrolyze the ester bonds. As a result, **sucrose polyester** passes through the gastrointestinal tract unabsorbed.

Effects on Cholesterol Levels

Early clinical studies demonstrated the potential of **sucrose polyester** as a cholesterol-lowering agent. A notable short-term study investigated the efficacy, safety, and acceptability of SPE in 13 normocholesterolemic and seven hypercholesterolemic individuals. The study found that the addition or substitution of SPE for conventional fats in the diet of normocholesterolemic subjects led to a significant reduction in total and low-density lipoprotein (LDL) cholesterol.^[1] However, a similar significant reduction was not observed in subjects with familial hypercholesterolemia in this particular short-term study.^[1]

Impact on Fat-Soluble Vitamin Absorption

A significant area of investigation has been the effect of the non-absorbable, lipophilic nature of **sucrose polyester** on the absorption of other fat-soluble dietary components. Research showed that SPE could dissolve and sequester fat-soluble vitamins (A, D, E, and K) and

carotenoids, leading to their reduced absorption. One study found that in both normal and hypercholesterolemic subjects, plasma levels of vitamins A and E were reduced by 10% and 21%, respectively, during SPE consumption.[\[1\]](#) To counteract this effect, foods containing Olestra are fortified with these vitamins.[\[2\]](#)

Quantitative Data Summary

The following tables summarize the key quantitative findings from seminal studies on **sucrose polyester**.

Study Parameter	Normocholesterolemic Subjects (n=13)	Hypercholesterolemic Subjects (n=7)	Reference
Mean reduction in total cholesterol	14% (p < 0.001)	Not significantly reduced	[1]
Mean reduction in LDL cholesterol	17% (p < 0.001)	Not significantly reduced	[1]
Change in HDL cholesterol	No significant change	No significant change	[1]
Change in triglycerides	No significant change	No significant change	[1]
Reduction in plasma vitamin A	10% (p < 0.02)	10% (p < 0.02)	[1]
Reduction in plasma vitamin E	21% (p < 0.001)	21% (p < 0.001)	[1]
Fecal recovery of SPE	>97%	>97%	[1]

Table 1: Effects of **Sucrose Polyester** on Plasma Lipids and Vitamins

Key Experimental Protocols

Detailed methodologies from the foundational papers are summarized below.

Synthesis of Sucrose Polyester (Based on Patent Descriptions)

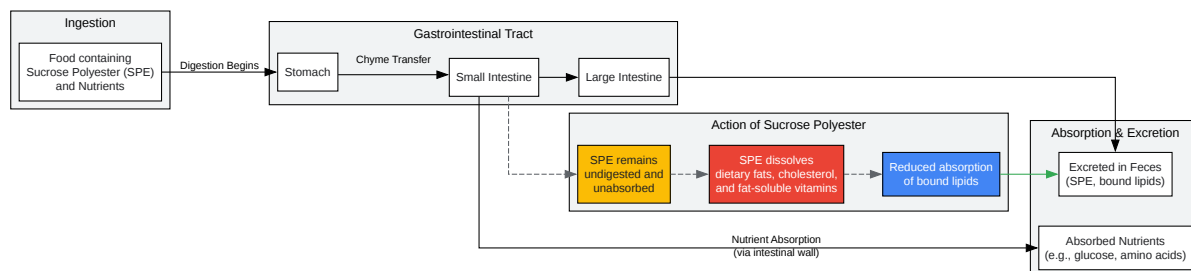
- Reactants: Sucrose lower fatty acid esters (mono-, di-, or tri-esters), fatty acids (C6 to C24).
- Solvent: An aprotic solvent such as tetrahydrofuran.
- Catalyst: A tertiary amine, for example, 4-dimethylaminopyridine.
- Condensation Agent: Dicyclohexylcarbodiimide (DCC).
- Procedure: The lower sucrose fatty acid ester is reacted with the fatty acids in the solvent in the presence of the catalyst and condensation agent. The process is designed to achieve a high degree of esterification, typically resulting in hexa-, hepta-, and octa-esters of sucrose. The final product is purified to remove byproducts and unreacted reagents.

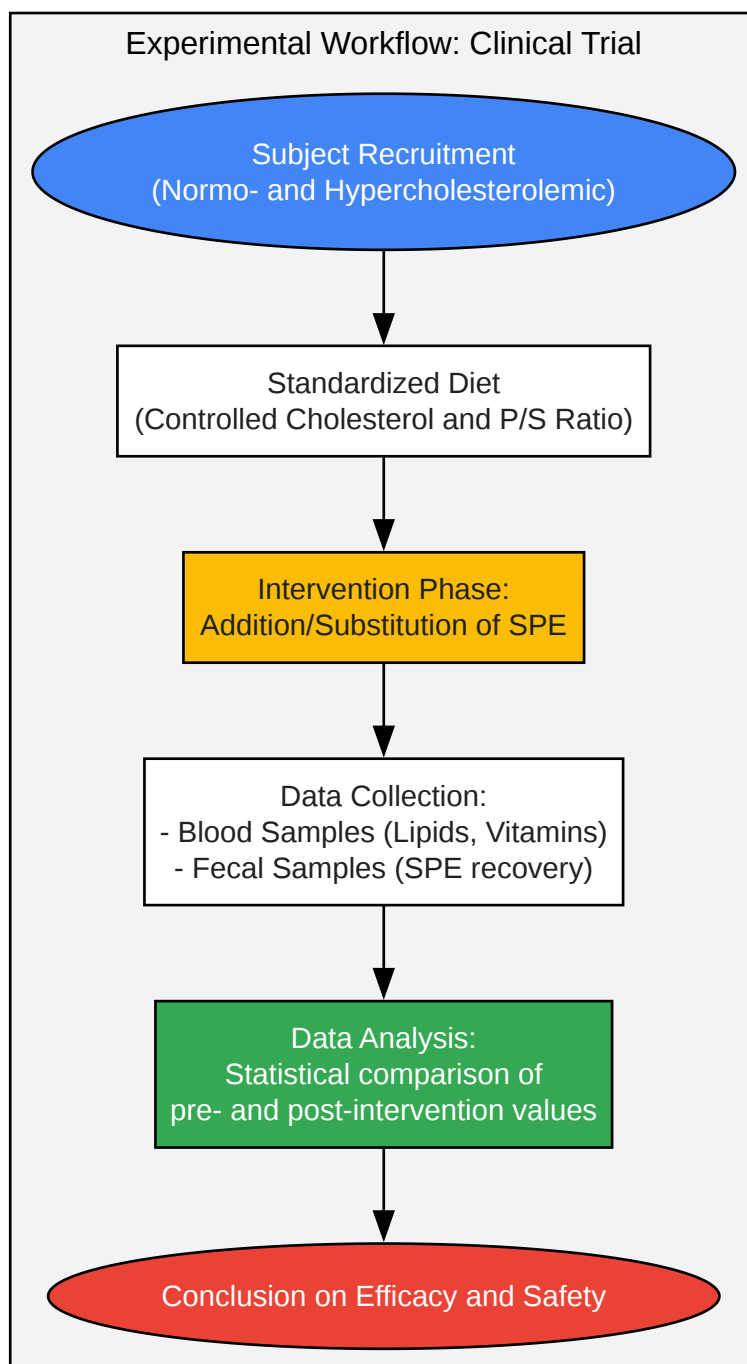
Clinical Study: Cholesterol-Lowering Effects

- Study Design: A short-term study involving 13 normocholesterolemic and seven hypercholesterolemic subjects.
- Intervention: Addition or substitution of **sucrose polyester** for culinary fats in the diet. The daily diet contained 800 mg of cholesterol and had a polyunsaturated to saturated fat ratio (P/S ratio) of 0.4.
- Outcome Measures: Total plasma cholesterol, LDL cholesterol, high-density lipoprotein (HDL) cholesterol, and triglycerides were measured. Plasma levels of vitamins A and E were also assessed. Fecal recovery of SPE was quantified.
- Data Analysis: Statistical analysis was performed to determine the significance of changes in the measured parameters.

Mechanism of Action and Experimental Workflow

The primary mechanism of action of **sucrose polyester** is its physical presence as a non-absorbable, lipophilic substance in the gastrointestinal tract.





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References

- 1. Short term study of sucrose polyester a nonabsorbable fat-like material as a dietary agent for lowering plasma cholesterol - PubMed [[pubmed.ncbi.nlm.nih.gov](#)]
- 2. Olestra: a new food additive - PubMed [[pubmed.ncbi.nlm.nih.gov](#)]
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